

5-Bromo-4-methoxyisatoic Anhydride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-4-methoxyisatoic
anhydride

Cat. No.: B2399033

[Get Quote](#)

CAS Number: 1427368-55-5

This technical guide provides an in-depth overview of **5-Bromo-4-methoxyisatoic anhydride**, a heterocyclic building block with significant potential in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the field of drug discovery and organic synthesis.

Physicochemical and Spectroscopic Data

While extensive experimental data for **5-Bromo-4-methoxyisatoic anhydride** is not widely published, the following table summarizes expected physicochemical properties and spectroscopic characteristics based on data from closely related analogs such as 5-bromoisatoic anhydride and substituted anthranilic acids.

Property	Expected Value
Molecular Formula	C ₉ H ₆ BrNO ₄
Molecular Weight	272.05 g/mol
Appearance	Off-white to pale yellow solid
Melting Point	>280 °C (decomposes)
Solubility	Soluble in DMF, DMSO; limited solubility in other organic solvents
¹ H NMR (DMSO-d ₆)	δ 11.5-12.0 (s, 1H, NH), 7.5-8.0 (m, 2H, Ar-H), 4.0 (s, 3H, OCH ₃)
¹³ C NMR (DMSO-d ₆)	δ 160-165 (C=O), 148-152 (C=O), 145-150 (C-O), 110-140 (Ar-C), 100-105 (C-Br), 55-60 (OCH ₃)
IR (KBr, cm ⁻¹)	3200-3300 (N-H), 1750-1790 (anhydride C=O), 1680-1720 (anhydride C=O), 1200-1300 (C-O)
Mass Spec (EI)	m/z 271, 273 [M] ⁺ , corresponding to Br isotopes

Experimental Protocols

Synthesis of **5-Bromo-4-methoxyisatoic Anhydride**

The most common and effective method for the synthesis of isatoic anhydrides is the cyclization of the corresponding anthranilic acid using phosgene or a phosgene equivalent, such as triphosgene or diphosgene. The following is a generalized experimental protocol that can be adapted for the synthesis of **5-Bromo-4-methoxyisatoic anhydride** from its precursor, 2-amino-5-bromo-4-methoxybenzoic acid.

Materials:

- 2-amino-5-bromo-4-methoxybenzoic acid
- Triphosgene

- Anhydrous Tetrahydrofuran (THF)
- Inert gas (Nitrogen or Argon)
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle

Procedure:

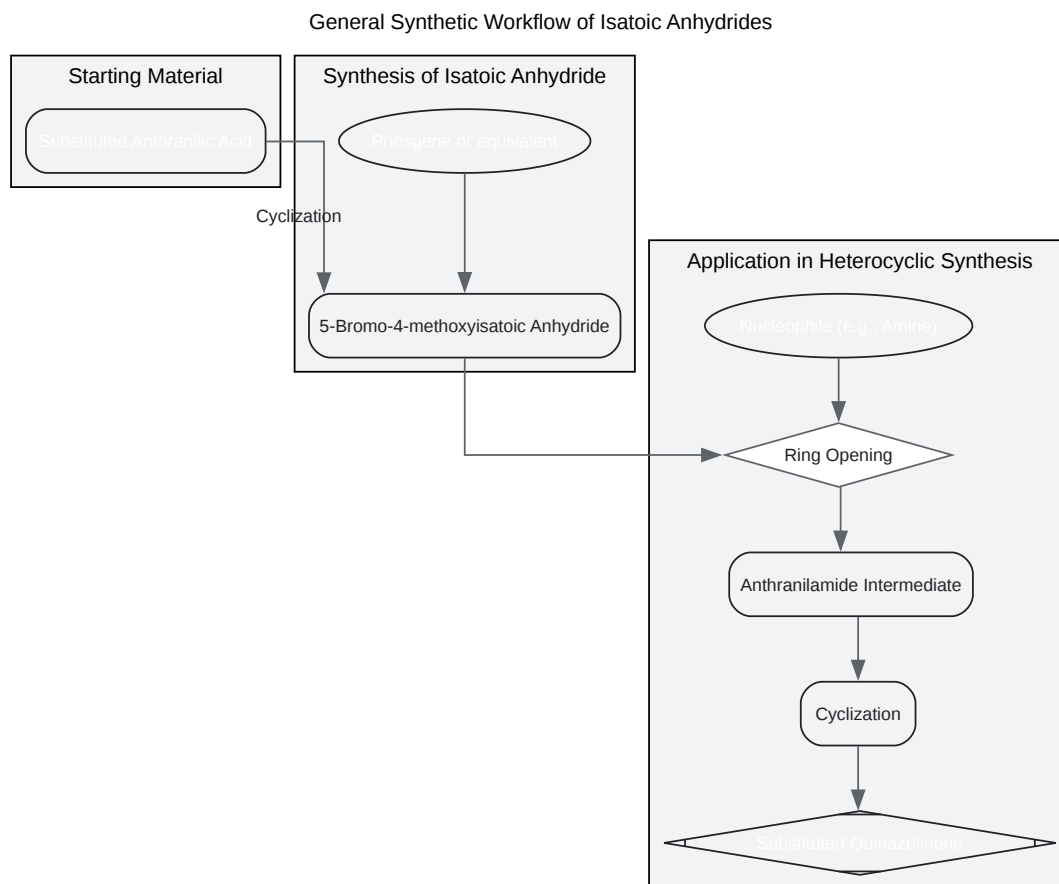
- Preparation: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a condenser with a gas outlet to a scrubber (containing aqueous sodium hydroxide), and a dropping funnel, add a solution of 2-amino-5-bromo-4-methoxybenzoic acid (1 equivalent) in anhydrous THF under an inert atmosphere.
- Reaction: To the stirred solution, add a solution of triphosgene (0.4 equivalents) in anhydrous THF dropwise at 0 °C (ice bath). After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux.
- Monitoring: The reaction progress can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting anthranilic acid.
- Work-up: Once the reaction is complete, cool the mixture to room temperature. The solvent is removed under reduced pressure. The crude product is then triturated with a suitable solvent (e.g., diethyl ether or a mixture of hexane and ethyl acetate) to remove any unreacted starting material and byproducts.
- Purification: The resulting solid is collected by filtration, washed with cold solvent, and dried under vacuum to yield **5-Bromo-4-methoxyisatoic anhydride**. Further purification can be achieved by recrystallization if necessary.

Caution: Phosgene and its equivalents are highly toxic and should be handled with extreme care in a well-ventilated fume hood by trained personnel.

Synthetic Utility and Logical Workflow

Isatoic anhydrides are versatile intermediates in organic synthesis, particularly in the construction of various heterocyclic scaffolds of medicinal importance. Their reaction with nucleophiles provides a convenient route to a diverse range of compounds. A primary application is in the synthesis of quinazolinones, which are prevalent in many biologically active molecules.^[1]

The following diagram illustrates the general workflow for the utilization of a substituted isatoic anhydride, such as **5-Bromo-4-methoxyisatoic anhydride**, in the synthesis of quinazolinone derivatives.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway from anthranilic acid to quinazolinones via isatoic anhydride.

This workflow highlights the role of **5-Bromo-4-methoxyisatoic anhydride** as a key intermediate. The anhydride ring can be opened by a variety of nucleophiles, such as amines, to form an anthranilamide intermediate.[2] This intermediate can then undergo cyclization to form the quinazolinone ring system, a scaffold found in numerous pharmaceuticals. The bromo and methoxy substituents on the aromatic ring of **5-Bromo-4-methoxyisatoic anhydride** offer valuable handles for further chemical modification and for modulating the biological activity of the final products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. Reactions of isatoic anhydride as a masked isocyanate with oxygen and nitrogen nucleophiles—kinetics and mechanism - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [5-Bromo-4-methoxyisatoic Anhydride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2399033#5-bromo-4-methoxyisatoic-anhydride-cas-number-lookup]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com